

Application Notes and Protocols: In Vitro Model for Testing "Truliner" Wear Resistance

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Compound of Interest

Compound Name: *truliner*

Cat. No.: *B1166193*

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Introduction

"**Truliner**" is a widely used denture reline material available in two primary formulations: "Original **Truliner**," a polymethyl methacrylate (PMMA) based material, and "New **Truliner**," which is based on polyethyl methacrylate (PEMA).^{[1][2][3][4][5][6]} The clinical longevity and functional success of a denture reline are critically dependent on the material's ability to withstand the mechanical and chemical challenges of the oral environment. Wear resistance is a key property that influences the maintenance of vertical dimension, occlusal stability, and overall durability of the relined denture.^{[7][8]}

These application notes provide a detailed protocol for an in vitro two-body wear simulation model designed to evaluate the wear resistance of "**Truliner**." The protocol is intended for researchers, scientists, and drug development professionals in the dental materials field. The described methodology allows for a standardized and reproducible assessment of "**Truliner**'s" wear characteristics, providing valuable data for material development, quality control, and comparative studies. The protocol outlines procedures for sample preparation, wear simulation, and subsequent analysis of wear using volumetric, morphological, and gravimetric techniques.

Materials and Methods

Materials and Equipment

- "**Truliner**" (Original or New) powder and liquid
- Denture base acrylic resin sheets

- Silicone molding material
- Dental flask and press
- Curing unit (water bath or pressure pot)
- Metallographic polisher
- Wear simulator (e.g., dual-axis chewing simulator)
- Steatite antagonists (e.g., 6 mm diameter spherical styli)[9][10]
- Artificial saliva solution (e.g., according to ISO 10271)
- 3D non-contact profilometer
- Scanning Electron Microscope (SEM)
- Analytical balance (± 0.0001 g)
- Ultrasonic cleaner
- Deionized water

Experimental Design

This protocol describes a two-body wear test where "**Truliner**" specimens are subjected to simulated chewing cycles against a standardized antagonist. The primary outcome measures are volumetric loss, change in surface morphology, and mass loss of the "**Truliner**" specimens. A control group, such as a well-characterized denture base acrylic, can be included for comparative analysis.

Experimental Protocols

Specimen Preparation

- **Mold Fabrication:** Create a silicone mold to fabricate disc-shaped specimens of "**Truliner**" with standardized dimensions (e.g., 10 mm diameter and 3 mm thickness).

- **"Truliner" Mixing and Curing:**
 - Mix the **"Truliner"** powder and liquid according to the manufacturer's instructions.
 - Pack the mixed material into the silicone mold, ensuring it is slightly overfilled.
 - Place the mold in a dental flask and apply pressure to extrude excess material.
 - Cure the specimens in a water bath or pressure pot following the manufacturer's recommended curing cycle.[\[1\]](#)[\[3\]](#)
- **Finishing and Polishing:**
 - Carefully remove the cured specimens from the mold.
 - Finish the specimens to the final dimensions using a metallographic polisher with progressively finer grades of silicon carbide paper (e.g., 400, 600, 800, and 1200 grit) under water cooling.
 - Polish the surface to be tested to a mirror finish using a polishing cloth with a suitable diamond suspension (e.g., 1 μm).
- **Pre-Test Conditioning:**
 - Clean the polished specimens in an ultrasonic bath with deionized water for 10 minutes to remove any polishing debris.
 - Store the specimens in deionized water at 37°C for 24 hours to allow for water sorption equilibrium.[\[11\]](#)
- **Baseline Measurements:**
 - Dry the specimens to a constant weight and record the initial mass using an analytical balance.
 - Perform a baseline 3D profilometry scan of the surface to be tested to obtain the initial surface topography.

Wear Simulation

- Mounting of Specimens and Antagonists:
 - Securely mount the "**Truliner**" specimen in the lower chamber of the wear simulator.
 - Mount the steatite antagonist in the upper holder, ensuring proper alignment with the specimen surface.
- Wear Simulation Parameters:
 - Set the following parameters on the wear simulator[9][10][11]:
 - Load: 50 N (to simulate masticatory forces)
 - Number of Cycles: 120,000 cycles (to simulate approximately one year of clinical wear)
 - Frequency: 1.2 Hz (within the range of normal chewing frequency)
 - Sliding Movement: 0.7 mm lateral movement
 - Lubrication: Continuously drip artificial saliva at a constant rate (e.g., 2 mL/min) into the contact area to simulate the oral environment.
- Execution of the Test:
 - Start the wear simulation and run for the pre-set number of cycles.
 - Monitor the test for any abnormalities.
- Post-Test Specimen Handling:
 - After completion of the wear cycles, carefully remove the specimen from the simulator.
 - Clean the specimen in an ultrasonic bath with deionized water for 10 minutes to remove wear debris.
 - Dry the specimen to a constant weight.

Data Analysis

Volumetric Loss Measurement

- Post-Wear Profilometry: Perform a 3D non-contact profilometry scan of the worn surface of the "Truliner" specimen.
- Data Processing:
 - Superimpose the pre-wear and post-wear 3D scans using appropriate software.
 - Calculate the volumetric loss (in mm³) by integrating the height differences between the two surfaces over the worn area.[\[12\]](#)

Surface Morphology Analysis

- SEM Preparation: Mount the worn specimen on an SEM stub and sputter-coat with a conductive material (e.g., gold-palladium).
- SEM Imaging:
 - Examine the worn surface under the SEM at various magnifications (e.g., 100x, 500x, 2000x).
 - Capture images of the wear track to characterize the wear mechanisms (e.g., abrasion, adhesion, fatigue).

Gravimetric Analysis

- Post-Wear Weighing: Record the final mass of the dried specimen using an analytical balance.
- Mass Loss Calculation: Calculate the mass loss (in mg) by subtracting the final mass from the initial mass.

Data Presentation

Summarize all quantitative data in clearly structured tables for easy comparison.

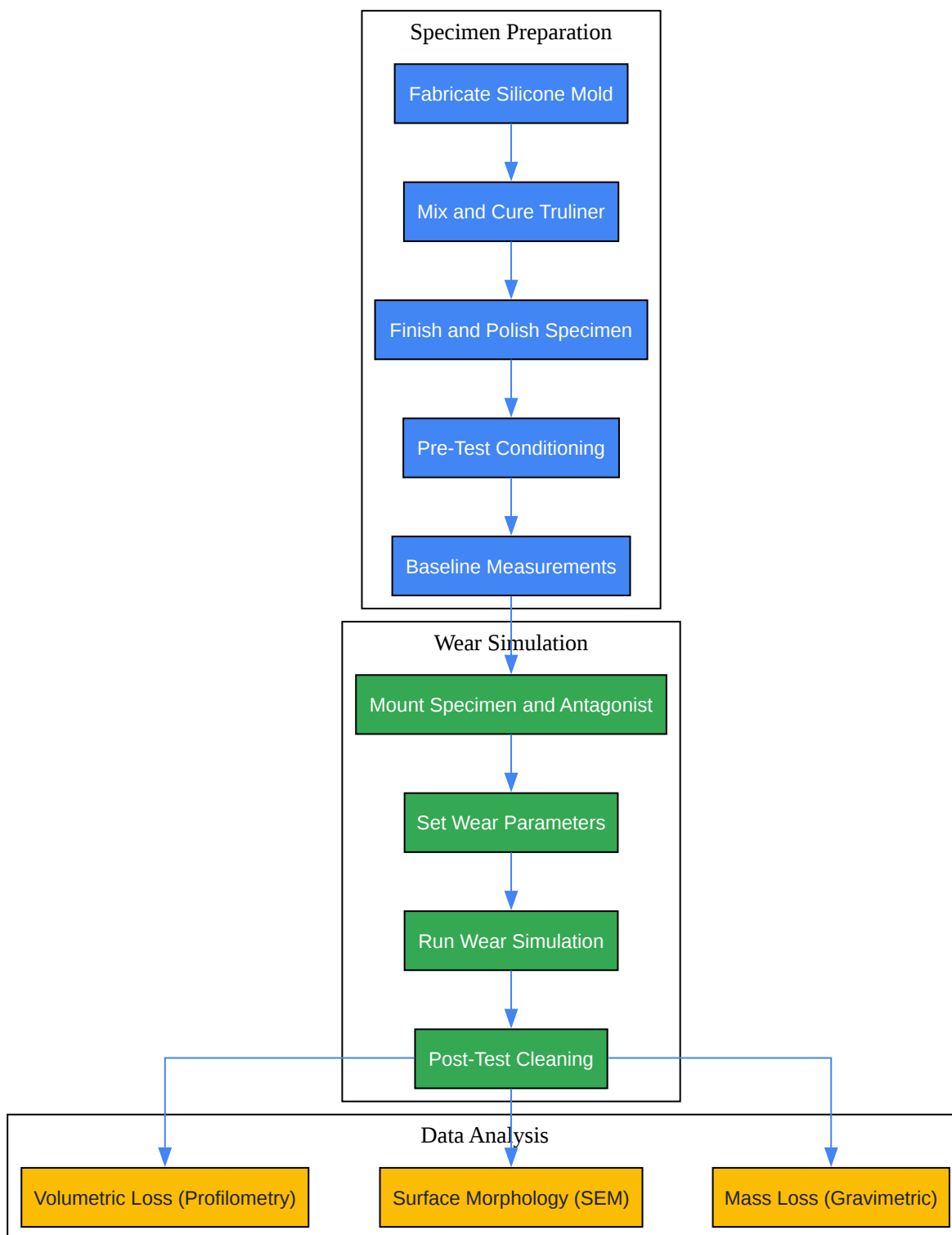
Table 1: Wear Simulation Parameters

Parameter	Value
Load	50 N
Number of Cycles	120,000
Frequency	1.2 Hz
Antagonist Material	Steatite
Lubricant	Artificial Saliva

Table 2: Quantitative Wear Analysis of "Truliner"

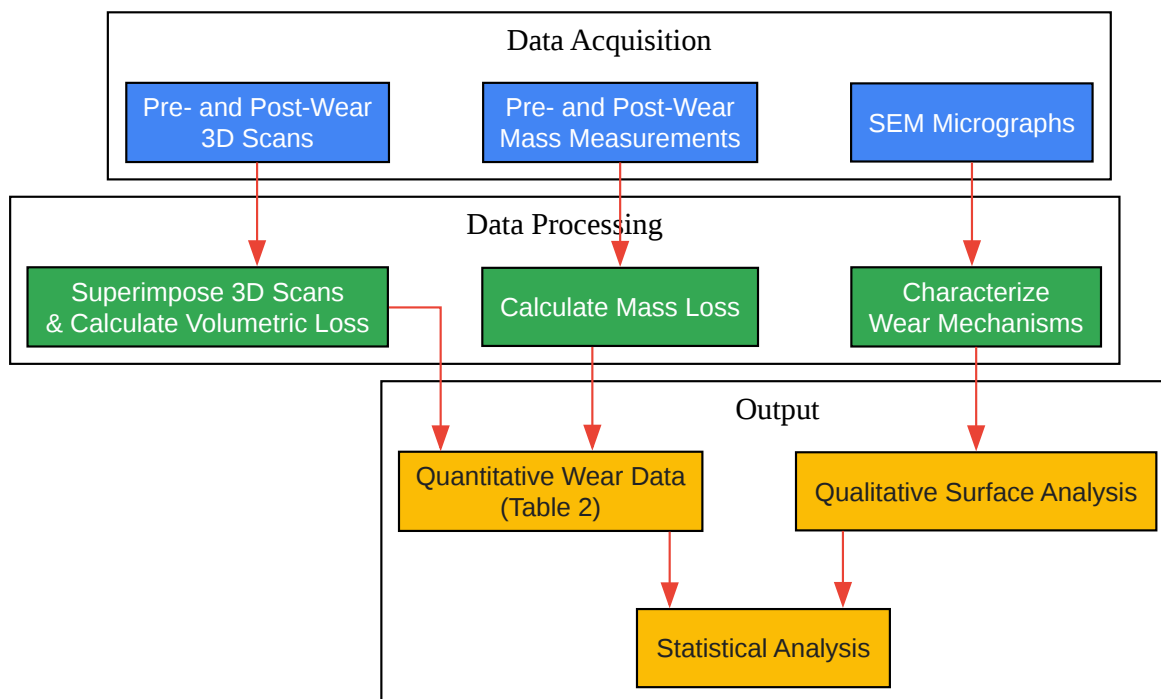
Specimen ID	Initial Mass (mg)	Final Mass (mg)	Mass Loss (mg)	Volumetric Loss (mm³)
TR-01				
TR-02				
TR-03				
...				
Mean ± SD				

Visualizations



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Caption: Experimental workflow for in vitro wear testing of "Truliner".



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Caption: Data analysis workflow for "Truliner" wear assessment.

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